

2-Hydroxy-6-methylisonicotinic acid solubility issues and solutions

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Compound of Interest

Compound Name: 2-Hydroxy-6-methylisonicotinic acid

Cat. No.: B1267078

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Technical Support Center: 2-Hydroxy-6-methylisonicotinic Acid

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **2-Hydroxy-6-methylisonicotinic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Hydroxy-6-methylisonicotinic acid** and why is its solubility a concern?

2-Hydroxy-6-methylisonicotinic acid is a substituted pyridine carboxylic acid. Like many pyridine derivatives, its solubility can be limited, particularly in aqueous media at neutral pH. This poor solubility can pose significant challenges for in vitro assays, formulation development, and achieving desired therapeutic concentrations in vivo.

Q2: What are the general solubility characteristics of this compound?

While specific quantitative data for **2-Hydroxy-6-methylisonicotinic acid** is not readily available in public literature, we can infer its behavior from its structural analogue, isonicotinic acid. Isonicotinic acid is slightly soluble in cold water, more soluble in hot water, and generally

insoluble in non-polar organic solvents.^[1] As an amphoteric compound, its solubility is highly dependent on pH.^[1]

Q3: In which common laboratory solvents can I expect to dissolve **2-Hydroxy-6-methylisonicotinic acid**?

Based on data for the related compound, isonicotinic acid, solubility is expected to be higher in polar protic solvents and some polar aprotic solvents. The following table summarizes the mole fraction solubility of isonicotinic acid in various solvents at 298.15 K (25 °C), which can be used as a qualitative guide.

Solvent	Mole Fraction Solubility (x) of Isonicotinic Acid	Reference
Water	0.012	^[2] ^[3]
Methanol	0.038	^[2] ^[3]
Ethanol	0.018	^[2] ^[3]
1-Propanol	0.011	^[4]
2-Propanol	0.008	^[4]
Acetone	0.001	^[2] ^[3]

Q4: How does pH affect the solubility of **2-Hydroxy-6-methylisonicotinic acid**?

2-Hydroxy-6-methylisonicotinic acid is an ionizable compound. Its carboxylic acid group and the pyridine ring nitrogen can be protonated or deprotonated depending on the pH of the solution.

- At low pH (acidic conditions): The pyridine nitrogen is protonated, forming a cationic species which is generally more water-soluble.
- At high pH (basic conditions): The carboxylic acid group is deprotonated, forming an anionic species which is also typically more water-soluble.

- Near the isoelectric point (pI): The compound will exist predominantly in its neutral or zwitterionic form, which generally has the lowest aqueous solubility.

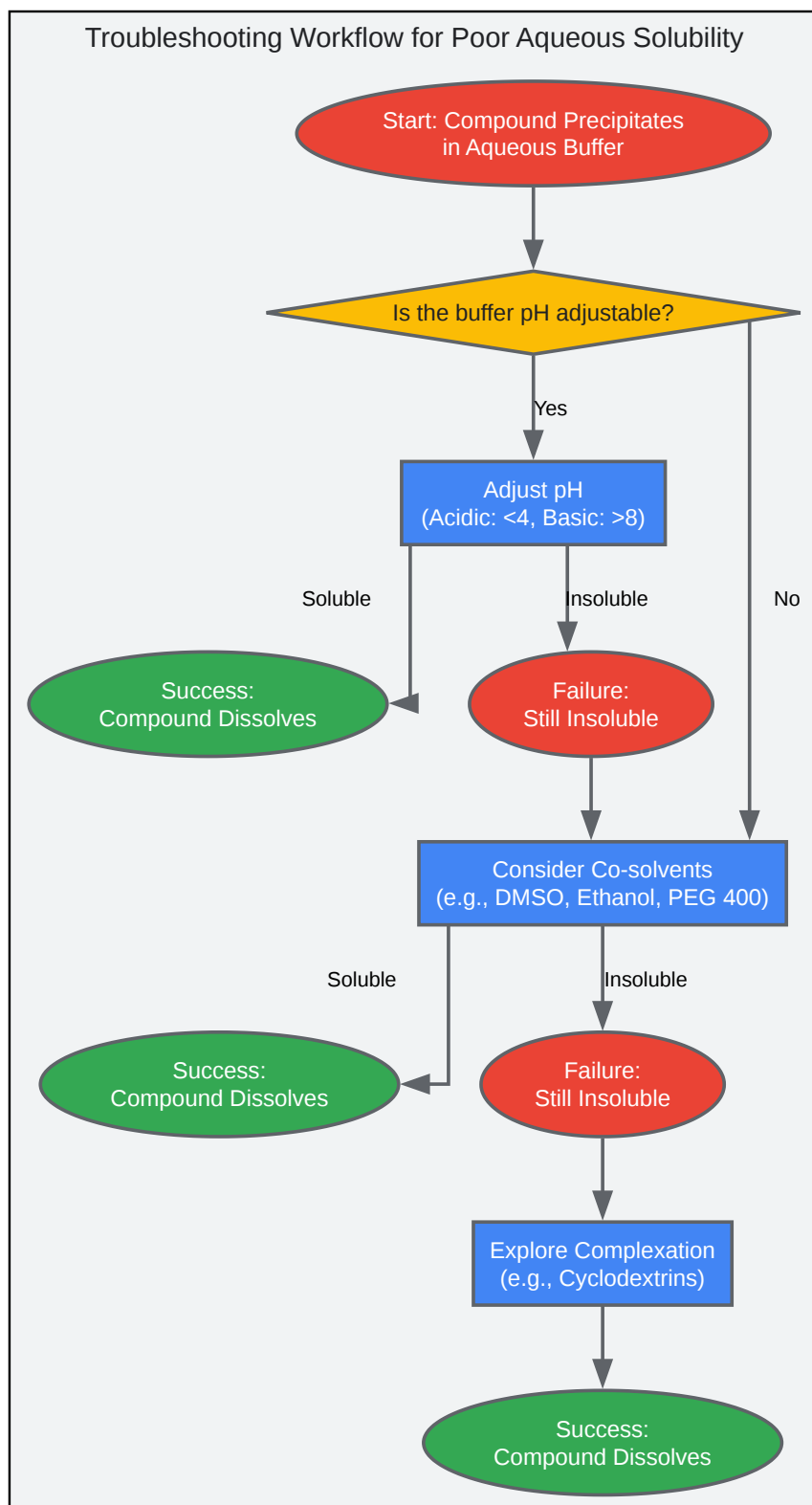
Therefore, adjusting the pH away from the pI is a primary strategy to increase its aqueous solubility.

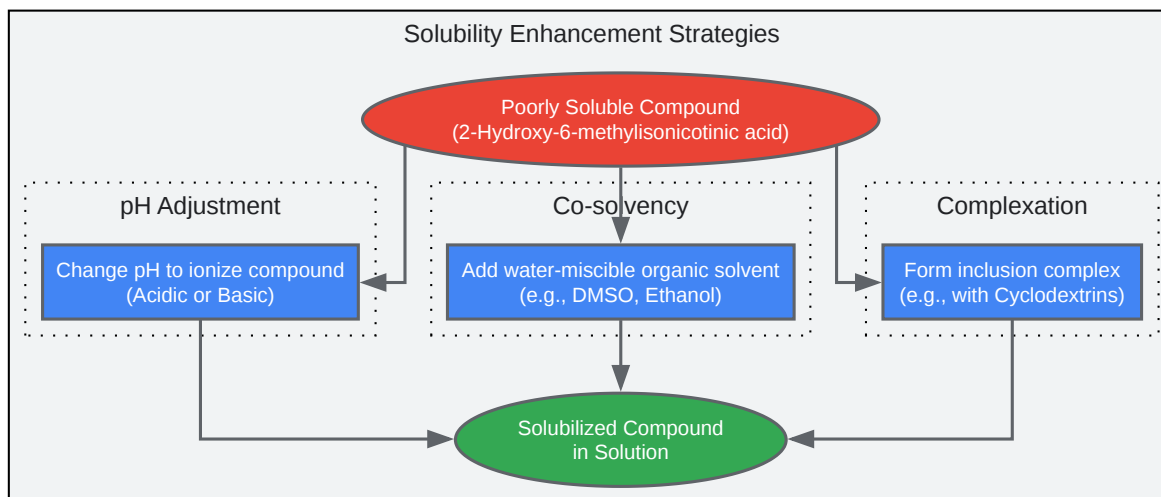
Troubleshooting Guide

This guide addresses common issues encountered when working with **2-Hydroxy-6-methylisonicotinic acid**.

Issue 1: The compound is not dissolving in my aqueous buffer.

This is the most common issue and can be addressed by systematically exploring several solutions. The following workflow can help diagnose and solve the problem.





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References

- 1. Isonicotinic acid | 55-22-1 [chemicalbook.com]
- 2. refp.cohlife.org [refp.cohlife.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2-Hydroxy-6-methylisonicotinic acid solubility issues and solutions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267078#2-hydroxy-6-methylisonicotinic-acid-solubility-issues-and-solutions\]](https://www.benchchem.com/product/b1267078#2-hydroxy-6-methylisonicotinic-acid-solubility-issues-and-solutions)

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